

N,N-Diphenylacetamide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *N,N-Diphenylacetamide*

Cat. No.: *B359580*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physical and chemical properties of **N,N-Diphenylacetamide**, a compound of interest in various chemical and pharmaceutical research fields. This document summarizes its core characteristics, synthesis, and safety information, presented in a format tailored for scientific and research applications.

Core Physical and Chemical Properties

N,N-Diphenylacetamide is a white to light yellow crystalline solid.^[1] Its fundamental properties are summarized in the tables below, providing a ready reference for experimental and developmental work.

General and Physical Properties

Property	Value	Reference
CAS Number	519-87-9	[1] [2]
Molecular Formula	C ₁₄ H ₁₃ NO	[1] [2]
Molecular Weight	211.26 g/mol	[2] [3]
Appearance	White to light yellow powder/crystal	[1] [2]
Melting Point	100-103 °C	[1] [2] [4] [5] [6]
Boiling Point	130 °C at 0.02 mm Hg	[1] [2] [4] [5]
Density (estimate)	1.0694 - 1.125 g/cm ³	[2] [4] [5]
Refractive Index (estimate)	1.5780 - 1.609	[2] [4]
pKa (predicted)	-3.21 ± 0.50	[1] [2]
LogP	3.37120	[4] [5]

Spectroscopic Data

Spectrum Type	Solvent / Method	Key Peaks / Information	Reference
¹ H NMR	CDCl ₃ (400 MHz)	Available	[4]
DMSO-d ₆ (400 MHz, 60°C)	Available	[4]	
¹³ C NMR	DMSO-d ₆	Available	[4]
Infrared (IR)	KBr disc	Available	[4]
Nujol mull	Available	[4]	
Mass Spectrometry	Electron Ionization (EI)	Available	[3] [4]

Chemical Structure

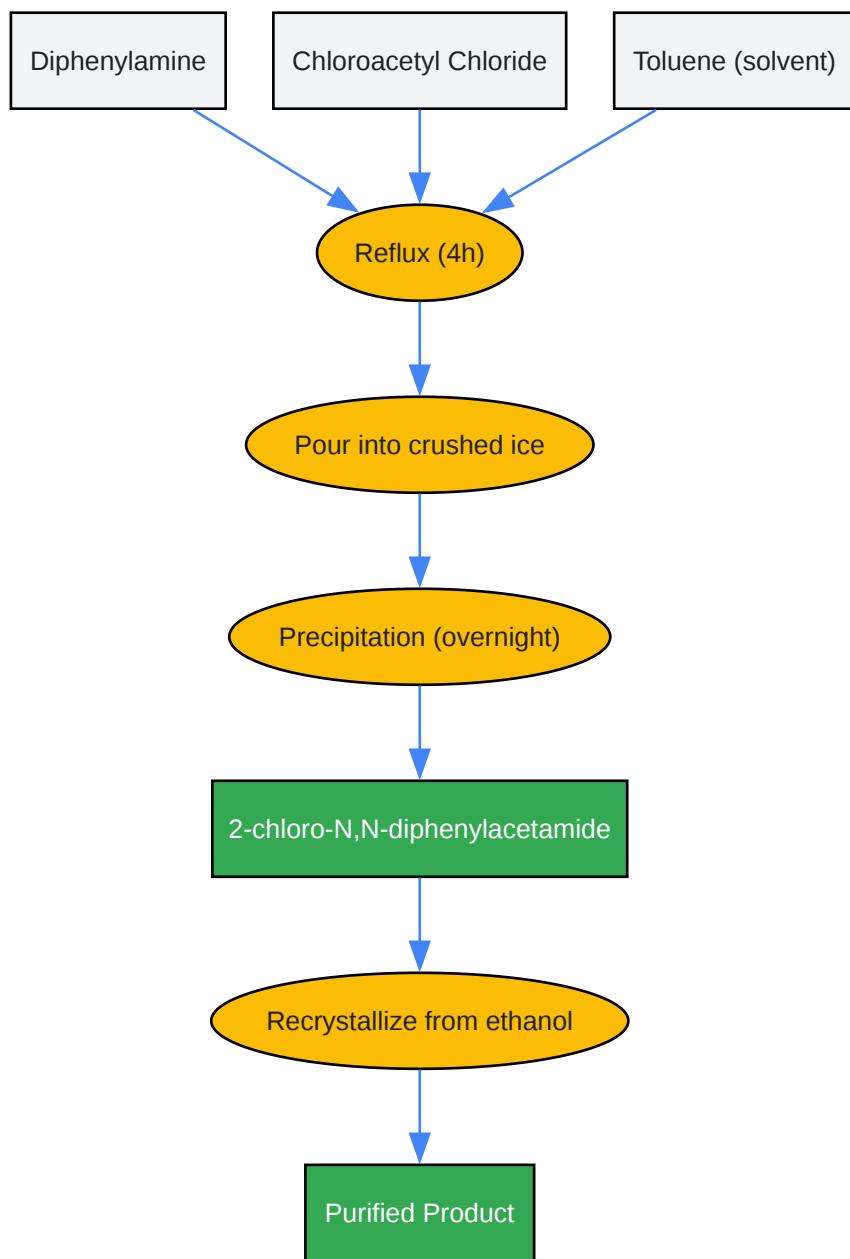
The structure of **N,N-Diphenylacetamide**, featuring a central acetamide group bonded to two phenyl rings, is crucial for understanding its reactivity and interactions.

Caption: Chemical structure of **N,N-Diphenylacetamide**.

Synthesis and Reactivity

N,N-Diphenylacetamide can be synthesized through the chloroacetylation of diphenylamine. This reaction involves the treatment of diphenylamine with chloroacetyl chloride.^[7]

Synthetic Pathway



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Caption: Workflow for the synthesis of a chloro-derivative of **N,N-Diphenylacetamide**.

N,N-Diphenylacetamide's N,N-disubstituted amide group allows it to act as a mono- or bidentate ligand, forming four-membered chelate rings with metals like palladium(II).[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[8\]](#)

Experimental Protocols

Synthesis of 2-chloro-N,N-diphenylacetamide

- Materials: Diphenylamine, chloroacetyl chloride, toluene, crushed ice, ethanol.
- Procedure:
 - Dissolve 0.04 M of diphenylamine in 200 ml of toluene.[7]
 - Add 0.04 M of chloroacetyl chloride to the solution.[7]
 - Reflux the reaction mixture for 4 hours.[7]
 - Pour the mixture into crushed ice.[7]
 - Allow the product to precipitate overnight.[7]
 - Filter the precipitate, wash it with cold water, and dry it.[7]
 - Recrystallize the crude product from ethanol to obtain pure 2-chloro-**N,N-diphenylacetamide**.[7]

Note: Detailed experimental protocols for the determination of the physical properties listed in the tables are not extensively available in the cited literature.

Safety and Handling

N,N-Diphenylacetamide is classified with the hazard codes Xi, indicating it is an irritant.[1][2]

- Risk Statements: R36/37/38 - Irritating to eyes, respiratory system, and skin.[2][4]
- Safety Statements: S26 - In case of contact with eyes, rinse immediately with plenty of water and seek medical advice. S37/39 - Wear suitable gloves and eye/face protection.[2]
- Storage: Store below +30°C.[1][2][8]
- Toxicity: It is considered moderately toxic by the intraperitoneal route. When heated to decomposition, it emits toxic fumes of nitrogen oxides (NOx).[4]

For detailed safety information, refer to the Material Safety Data Sheet (MSDS).[9]

Conclusion

This technical guide provides a consolidated resource on the physical and chemical properties of **N,N-Diphenylacetamide**. The structured data and diagrams are intended to support researchers and professionals in their work with this compound. Further investigation into detailed experimental methodologies for physical property determination is recommended for specific application needs.

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